4-(2-Chloro-4-fluorophenoxy)piperidine molecular weight

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Compound of Interest

Compound Name:	*4-(2-Chloro-4-fluorophenoxy)piperidine*
CAS No.:	*367501-07-3*
Cat. No.:	*B1344185*

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An In-depth Technical Guide to **4-(2-Chloro-4-fluorophenoxy)piperidine**

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of **4-(2-Chloro-4-fluorophenoxy)piperidine**, a key chemical intermediate in modern drug discovery. The document details the compound's fundamental physicochemical properties, outlines a robust synthetic protocol, and describes standard analytical methods for its characterization. Furthermore, it explores the strategic application of this scaffold in medicinal chemistry, emphasizing its role as a versatile building block for the development of novel therapeutic agents. Safety and handling protocols are also provided to ensure its proper use in a research environment. This guide serves as an essential resource for scientists leveraging halogenated piperidine scaffolds to explore new chemical space and advance drug development programs.

Introduction: A Scaffold of Strategic Importance

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The piperidine ring is a ubiquitous and privileged scaffold in medicinal chemistry, forming the core structure of numerous FDA-approved drugs.[1][2] Its conformational flexibility and basic nitrogen atom allow it to engage in critical hydrogen bonding and ionic interactions with biological targets, making it a cornerstone of molecular design. The strategic incorporation of halogen atoms, such as chlorine and fluorine, onto associated aromatic systems is a widely employed tactic to modulate a molecule's physicochemical and pharmacokinetic properties.[3][4] Halogens can enhance metabolic stability, improve membrane permeability, and increase binding affinity through specific electronic and steric interactions.

4-(2-Chloro-4-fluorophenoxy)piperidine emerges at the intersection of these design principles. It is a bifunctional building block that provides the advantageous piperidine motif coupled with a di-halogenated phenyl ring. The secondary amine of the piperidine serves as a versatile chemical handle for further elaboration, enabling the rapid generation of diverse compound libraries. This guide offers an in-depth examination of this high-value intermediate for drug discovery professionals.

Physicochemical Properties

The fundamental properties of **4-(2-Chloro-4-fluorophenoxy)piperidine** and its commonly used hydrochloride salt are summarized below. The salt form is often preferred for its improved stability and handling characteristics.

Property	Value (Free Base)	Value (Hydrochloride Salt)
Molecular Formula	$C_{11}H_{13}ClFNO$	$C_{11}H_{14}Cl_2FNO$[5][6]
Molecular Weight	230.68 g/mol	266.14 g/mol [5][6]
CAS Number	367501-07-3	1185297-29-3[5][6]
Appearance	Typically an off-white to pale solid	White to off-white crystalline solid
Canonical SMILES	C1CNCCC1OC2=C(C=C(C=C2)F)Cl	C1CNCCC1OC2=C(C=C(C=C2)F)Cl.Cl
InChIKey	Not readily available	Not readily available

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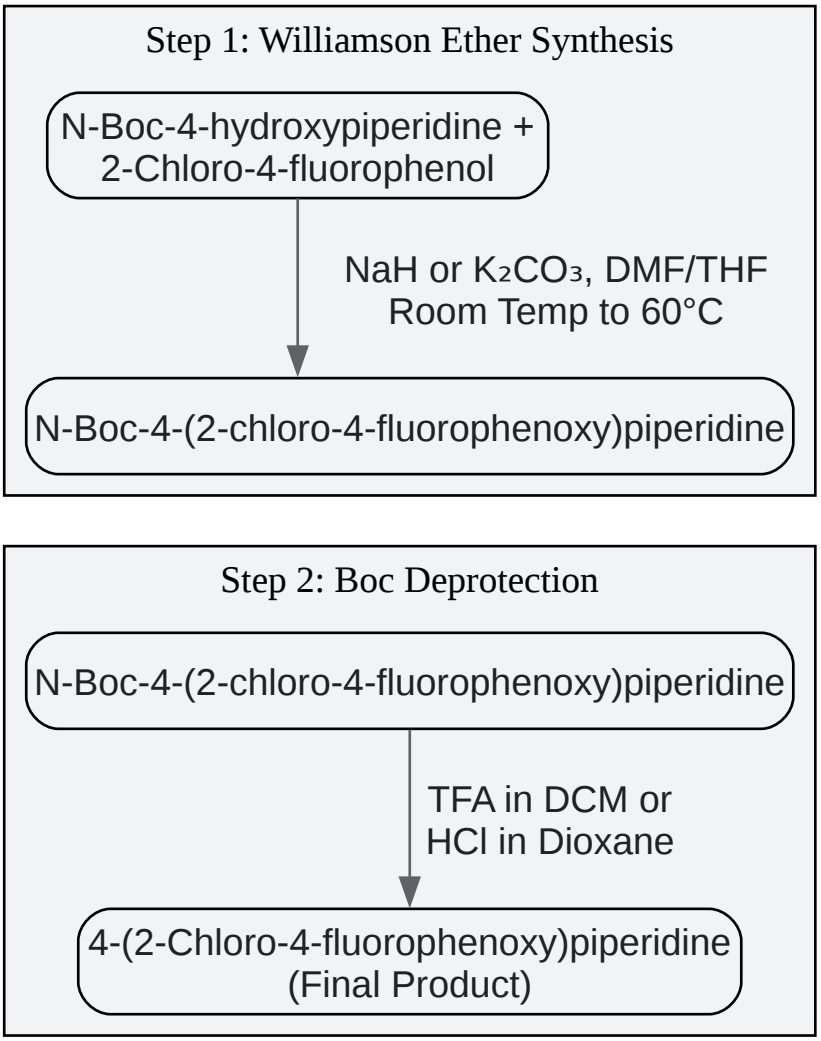
Synthesis and Purification

A common and reliable method for synthesizing **4-(2-Chloro-4-fluorophenoxy)piperidine** is via a two-step process involving a Williamson ether synthesis followed by the deprotection of the piperidine nitrogen. This approach offers high yields and straightforward purification.



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Caption: Synthetic workflow for **4-(2-Chloro-4-fluorophenoxy)piperidine**.

Experimental Protocol: Synthesis

Objective: To synthesize **4-(2-Chloro-4-fluorophenoxy)piperidine** from commercial starting materials.

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Step 1: Synthesis of N-Boc-**4-(2-chloro-4-fluorophenoxy)piperidine**

- To a stirred solution of N-Boc-4-hydroxypiperidine (1.0 eq) in anhydrous dimethylformamide (DMF), add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) portion-wise at 0°C under a nitrogen atmosphere.
- Allow the mixture to stir at 0°C for 30 minutes until hydrogen evolution ceases, indicating the formation of the alkoxide.
- Add a solution of 2-chloro-4-fluorophenol (1.1 eq) in DMF dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride (NH_4Cl) solution.
- Extract the product with ethyl acetate (3 x volumes). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to yield the protected intermediate as a clear oil or white solid.

Step 2: Deprotection to yield **4-(2-Chloro-4-fluorophenoxy)piperidine**

- Dissolve the purified N-Boc protected intermediate (1.0 eq) in dichloromethane (DCM).
- Add trifluoroacetic acid (TFA, 5-10 eq) dropwise at 0°C.
- Remove the cooling bath and stir the solution at room temperature for 2-4 hours. Monitor deprotection by TLC.
- Once the reaction is complete, concentrate the mixture under reduced pressure to remove excess TFA and DCM.
- Dissolve the residue in DCM and neutralize by washing with saturated aqueous sodium bicarbonate ($NaHCO_3$) solution.

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- Extract the aqueous layer with DCM. Combine the organic layers, dry over Na_2SO_4, and concentrate in vacuo to yield the final product, **4-(2-Chloro-4-fluorophenoxy)piperidine**. The product can be converted to its HCl salt for long-term storage by treatment with HCl in dioxane or ether.

Analytical Characterization

Validation of the compound's identity and purity is critical. High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy are standard methods for this purpose.

Purity Assessment by Reverse-Phase HPLC

A standard HPLC method can be used to assess the purity of the final compound, which should typically exceed 95% for use in drug discovery cascades.

Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Standard non-polar stationary phase for small organic molecules.
Mobile Phase A	0.1% TFA in Water	Acid modifier to improve peak shape for basic amines.
Mobile Phase B	0.1% TFA in Acetonitrile	Organic solvent for elution.
Gradient	5% to 95% B over 10 min	Ensures elution of the compound and any potential impurities.
Flow Rate	1.0 mL/min	Standard analytical flow rate.
Detection	UV at 254 nm	The aromatic ring provides strong UV absorbance.

Structural Elucidation by NMR Spectroscopy

^{1}H and ^{13}C NMR spectroscopy are used to confirm the molecular structure. The expected chemical shifts are influenced by the electron-withdrawing effects of the halogen atoms and the

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ether linkage.

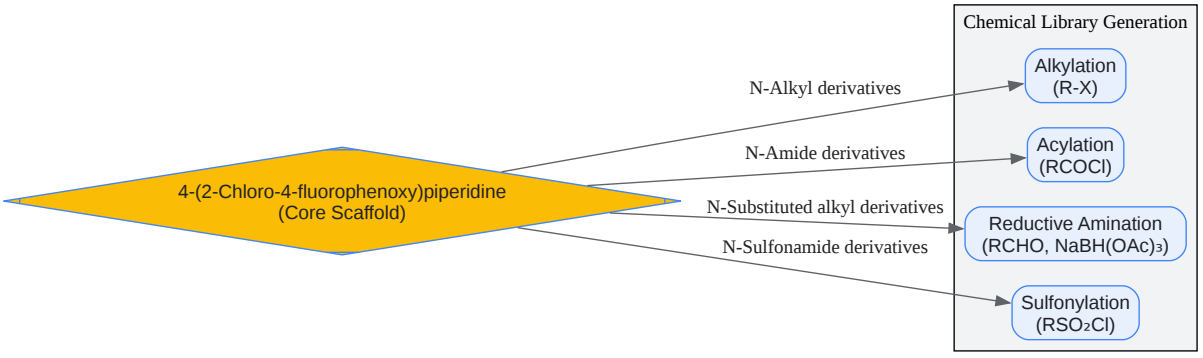
- ^{1}H NMR: Expect signals corresponding to the three distinct protons on the substituted aromatic ring, typically in the δ 6.8-7.5 ppm region. The piperidine protons will appear more upfield, with the proton at the C4 position (adjacent to the ether oxygen) shifted downfield (δ ~4.5 ppm) compared to the other piperidine protons (δ ~1.5-3.5 ppm).

- ^{13}C NMR: Aromatic carbons will appear in the δ 110-160 ppm range, with carbons directly attached to fluorine or chlorine showing characteristic splitting or shifts. The piperidine carbons will be observed in the δ 30-70 ppm range.

Applications in Drug Discovery

4-(2-Chloro-4-fluorophenoxy)piperidine is not typically a final drug product but rather a crucial intermediate. Its value lies in the strategic combination of a modifiable handle (the piperidine nitrogen) and a metabolically stable, lipophilic aromatic group.

A Vector for Exploring Chemical Space: The secondary amine is a nucleophilic center that can be readily functionalized through a variety of standard chemical reactions, allowing for the creation of a large library of analogues from a single core. This strategy is central to structure-activity relationship (SAR) studies.



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Caption: Functionalization pathways for the core scaffold.

By modifying the 'R' group in these reactions, researchers can systematically alter the steric and electronic properties of the final molecule to optimize its potency, selectivity, and pharmacokinetic profile. The chloro- and fluoro-substituents on the phenoxy ring help to block potential sites of metabolism and can form key interactions within a target's binding pocket.

Safety and Handling

As with any laboratory chemical, proper safety protocols must be followed. While a specific, comprehensive safety data sheet (SDS) for this compound may not be universally available, guidelines can be established based on the constituent functional groups.[7]

- Personal Protective Equipment (PPE): Always wear chemical safety goggles, a lab coat, and nitrile gloves when handling the compound.[8]
- Engineering Controls: Handle in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors.[9]
- Handling: Avoid contact with skin and eyes. Do not ingest. Avoid dust formation. Keep away from sources of ignition.[8][9]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[10][11]
- First Aid:
  - Skin Contact: Immediately wash with soap and plenty of water.
  - Eye Contact: Rinse cautiously with water for several minutes.
  - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
  - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

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Conclusion

4-(2-Chloro-4-fluorophenoxy)piperidine is a highly valuable and versatile chemical intermediate for drug discovery and development. Its structure provides a stable, halogenated aromatic moiety combined with the privileged piperidine scaffold, which contains a readily functionalizable nitrogen atom. The synthetic routes are well-established, and its characterization is straightforward using modern analytical techniques. For researchers aiming to develop novel therapeutics, this compound represents a strategic starting point for the efficient exploration of chemical space and the optimization of lead compounds.

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